

# Application Note: Assessing BAY 2666605-Induced Apoptosis Using Flow Cytometry

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## Compound of Interest

Compound Name: BAY 2666605

Cat. No.: B10830219

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Audience: Researchers, scientists, and drug development professionals.

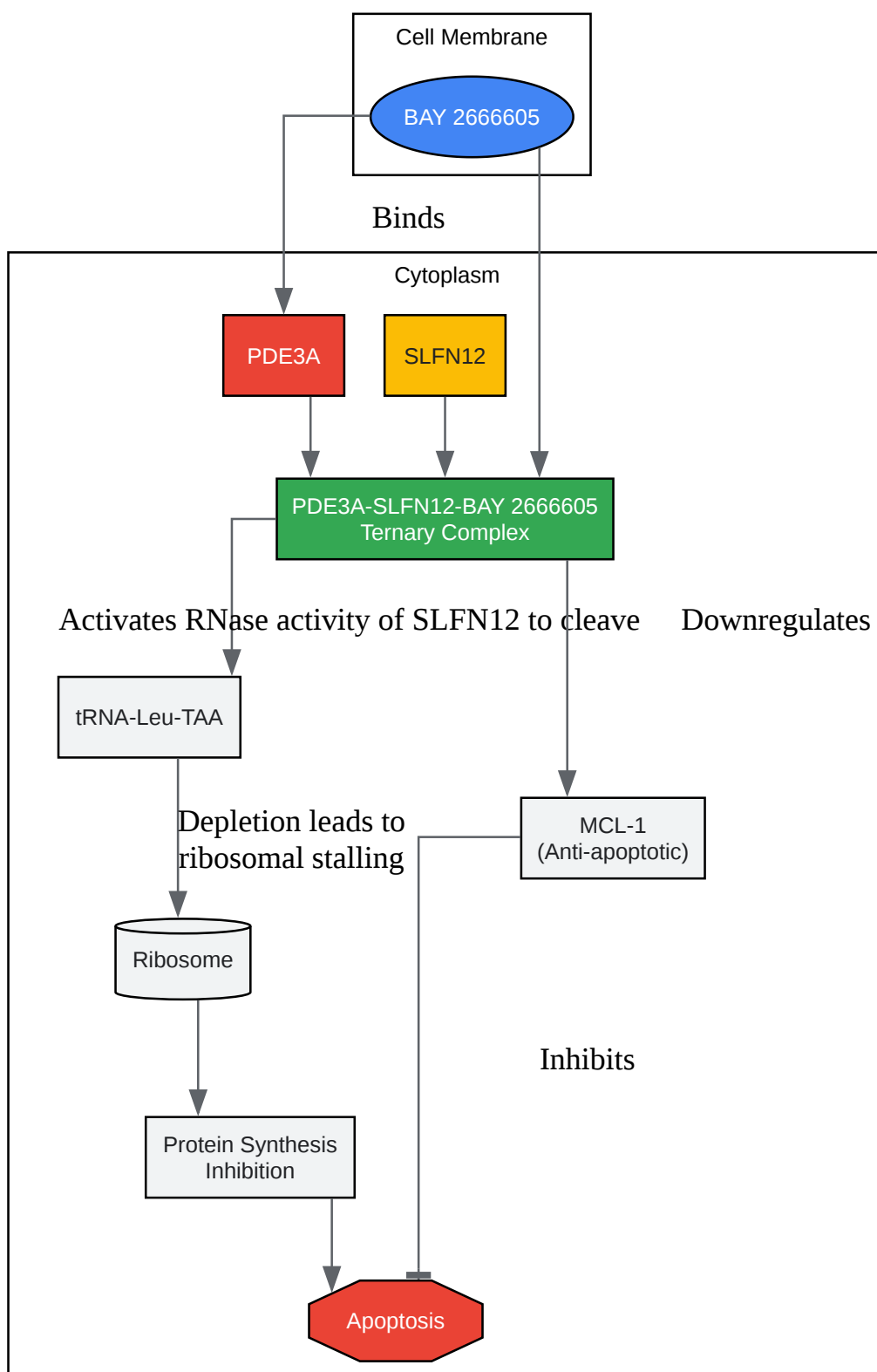
## Introduction

**BAY 2666605** is a first-in-class, orally bioavailable small molecule that induces the formation of a protein complex between Schlafen family member 12 (SLFN12) and phosphodiesterase 3A (PDE3A).[1][2][3][4] This induced proximity stabilizes SLFN12 and stimulates its latent RNase activity.[1] The activated SLFN12 then cleaves a specific tRNA, tRNA-Leu-TAA, which leads to ribosomal pausing, inhibition of global protein synthesis, and ultimately, cancer cell death. Preclinical studies have shown that treatment with **BAY 2666605** can result in the downregulation of the anti-apoptotic protein MCL-1. This unique mechanism of action makes **BAY 2666605** a promising therapeutic agent for solid tumors co-expressing PDE3A and SLFN12.

Flow cytometry is a powerful technique for the quantitative analysis of apoptosis at the single-cell level. This application note provides detailed protocols for assessing **BAY 2666605**-induced apoptosis using two common flow cytometry-based assays: Annexin V/Propidium Iodide (PI) staining and Caspase-3/7 activity analysis.

## Mechanism of Action of **BAY 2666605**

The signaling pathway for **BAY 2666605**-induced apoptosis is initiated by its role as a "molecular glue."



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Caption: **BAY 266605** signaling pathway.

## Experimental Protocols

### Assessment of Apoptosis using Annexin V and Propidium Iodide (PI) Staining

This protocol allows for the differentiation between viable, early apoptotic, late apoptotic, and necrotic cells.

#### Principle:

During early apoptosis, phosphatidylserine (PS) is translocated from the inner to the outer leaflet of the plasma membrane. Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be conjugated to a fluorochrome for detection. Propidium Iodide (PI) is a fluorescent nucleic acid intercalating agent that cannot cross the membrane of live or early apoptotic cells, but can stain the nucleus of late apoptotic and necrotic cells where membrane integrity is lost.

#### Workflow:

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## References

- 1. First-in-Human Dose-Escalation Study of the First-in-Class PDE3A–SLFN12 Complex Inducer BAY 2666605 in Patients with Advanced Solid Tumors Coexpressing SLFN12 and PDE3A - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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